

Chemical structure and IUPAC name of 4-Amino-1H-imidazole-2-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-1H-imidazole-2-carboxylic acid

Cat. No.: B127796

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An In-depth Technical Guide to 4-Amino-1H-imidazole-2-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical structure, properties, and synthesis of **4-Amino-1H-imidazole-2-carboxylic acid**. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide also includes general methodologies for the synthesis of related imidazole carboxylic acids to provide a relevant experimental context.

Chemical Structure and IUPAC Name

The foundational identity of any chemical compound lies in its structure and systematic nomenclature.

IUPAC Name: **4-Amino-1H-imidazole-2-carboxylic acid**^{[1][2][3]}

Chemical Structure:

Caption: Chemical structure of **4-Amino-1H-imidazole-2-carboxylic acid**.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Amino-1H-imidazole-2-carboxylic acid** is presented in the table below. These values are primarily computed predictions.

Property	Value	Reference
CAS Number	155815-92-2	[1][2]
Molecular Formula	C4H5N3O2	[1][2]
Molecular Weight	127.10 g/mol	[1]
Exact Mass	127.038177 u	[1]
Topological Polar Surface Area	92 Å ²	[1]
Hydrogen Bond Donor Count	3	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	1	[1]

Synthesis and Experimental Protocols

Detailed, peer-reviewed synthesis protocols specifically for **4-Amino-1H-imidazole-2-carboxylic acid** are not readily available in the surveyed literature. However, the synthesis of structurally similar imidazole carboxylic acids often follows established synthetic routes. Below is a generalized experimental protocol for the synthesis of an imidazole carboxylic acid from an imidazole aldehyde, which represents a common synthetic strategy in this chemical class.

Protocol: Oxidation of an Imidazole Aldehyde to a Carboxylic Acid

This protocol describes the synthesis of 1H-Imidazole-2-carboxylic acid from 1H-imidazole-2-carboxaldehyde. This method could potentially be adapted for the synthesis of the title compound, provided the corresponding 4-amino-1H-imidazole-2-carboxaldehyde is available and stable under the reaction conditions.

Materials:

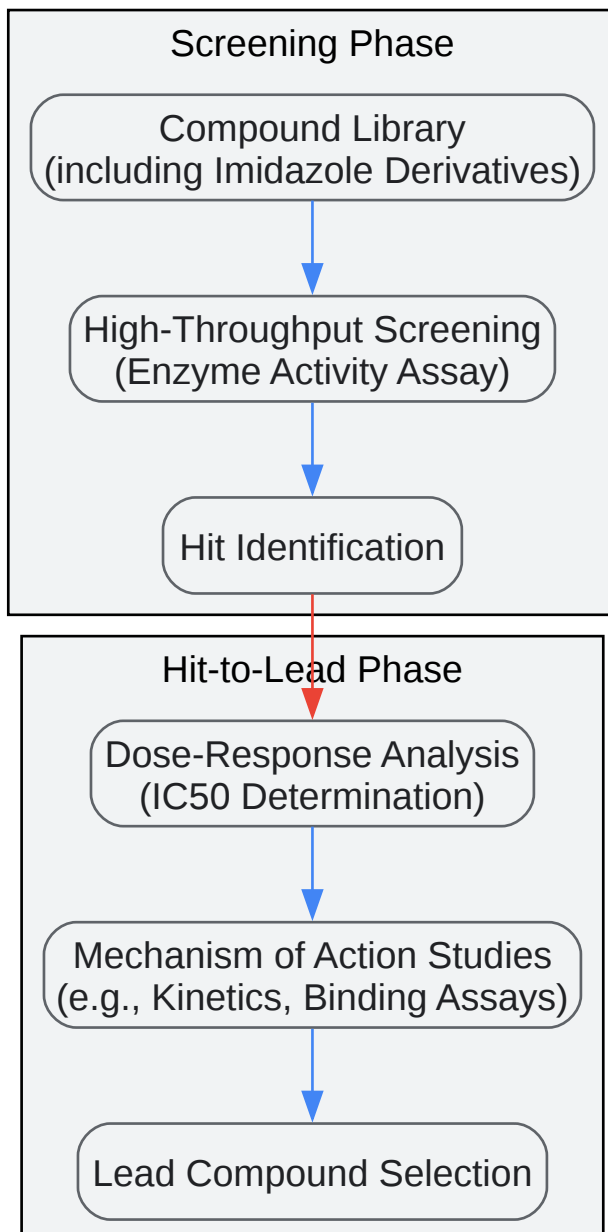
- 1H-imidazole-2-carboxaldehyde
- 30% Hydrogen peroxide (H₂O₂) solution
- Deionized water
- Diethyl ether

Procedure:

- Dissolve 1H-imidazole-2-carboxaldehyde in deionized water in a round-bottom flask equipped with a magnetic stir bar.
- Slowly add a 30% aqueous solution of hydrogen peroxide dropwise to the stirred solution at room temperature.
- Continue stirring the reaction mixture at room temperature for an extended period (e.g., 72 hours), monitoring the reaction progress by a suitable method such as Thin Layer Chromatography (TLC).
- Upon completion of the reaction, remove the water under reduced pressure at room temperature to avoid potential decarboxylation.
- The resulting solid is then washed with a mixture of diethyl ether and water to remove any unreacted starting material and residual peroxide.
- The purified white solid, 1H-Imidazole-2-carboxylic acid, is then dried under vacuum.

Logical Workflow for the Synthesis of Imidazole Carboxylic Acid Derivatives:

The following diagram illustrates a generalized workflow for the synthesis of imidazole carboxylic acid derivatives, which could be conceptually applied to the synthesis of **4-Amino-1H-imidazole-2-carboxylic acid**.



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